

3,5-Bis(trifluoromethyl)pyridine toxicity and safety precautions

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Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)pyridine

Cat. No.: B1303424

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Technical Support Center: 3,5-Bis(trifluoromethyl)pyridine

This technical support center provides essential information on the toxicity and safety precautions for **3,5-Bis(trifluoromethyl)pyridine**, designed for researchers, scientists, and drug development professionals. The following question-and-answer format addresses potential issues and provides guidance for safe handling and experimentation.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3,5-Bis(trifluoromethyl)pyridine**?

A1: **3,5-Bis(trifluoromethyl)pyridine** is classified as a hazardous substance. Based on available safety data sheets, its primary hazards include:

- Acute Oral Toxicity: It is classified as Acute Toxicity Category 3, indicating that it is toxic if swallowed.
- Skin Irritation: It is known to cause skin irritation (Category 2).
- Serious Eye Damage/Irritation: It can cause serious eye irritation (Category 2A) or severe eye damage (Category 1).[\[1\]](#)

- Respiratory Irritation: It may cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).
- Flammability: It is also classified as a flammable solid (Category 2).

Q2: Is quantitative toxicity data (e.g., LD50) available for **3,5-Bis(trifluoromethyl)pyridine**?

A2: Specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **3,5-Bis(trifluoromethyl)pyridine** are not readily available in the public domain. However, the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications provide a strong indication of its toxic potential. For context, related compounds also exhibit significant toxicity. For example, 2,6-Bis(trifluoromethyl)pyridine is also classified as Acute Toxicity Category 3 (Oral). A structurally similar compound, 2,3-Dichloro-5-(trifluoromethyl)pyridine, has a reported oral LD50 in rats of > 500 - < 1 000 mg/kg bw and a dermal LD50 in rabbits of > 2 000 mg/kg bw.[\[2\]](#)

Q3: What are the recommended personal protective equipment (PPE) when handling this compound?

A3: A comprehensive approach to personal protective equipment is crucial. The following PPE is recommended:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Always inspect gloves before use and practice proper glove removal technique.
- Body Protection: A laboratory coat should be worn. For larger quantities or where there is a risk of splashing, consider a chemical-resistant apron or suit.
- Respiratory Protection: If working outside of a fume hood or if dusts/aerosols can be generated, a NIOSH-approved respirator with an appropriate cartridge is necessary.[\[3\]](#)

Q4: What are the proper storage and handling procedures for **3,5-Bis(trifluoromethyl)pyridine**?

A4: Due to its toxicity and flammability, stringent storage and handling procedures are required:

- Handling: Handle only in a well-ventilated area, preferably within a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Q5: What should I do in case of accidental exposure?

A5: Immediate action is critical in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[3]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3]

Troubleshooting Guides

Problem: I observe skin irritation after handling the compound despite wearing gloves.

- Possible Cause:
 - Glove integrity: The gloves may have been compromised (pinholes, tears) or may not be suitable for this chemical.
 - Contamination: The outside of the gloves may have become contaminated, and the contamination was transferred to the skin during glove removal.
 - Improper technique: Skin may have been exposed before donning or after removing gloves.

- Solution:

- Always inspect gloves for any signs of damage before use.
- Practice proper glove removal technique to avoid contaminating your hands.
- Wash hands thoroughly with soap and water after handling the compound, even after wearing gloves.
- Consult the glove manufacturer's chemical resistance chart to ensure you are using the appropriate type of glove.

Problem: I can smell the compound even when working in the fume hood.

- Possible Cause:

- Improper fume hood use: The sash may be too high, or there may be obstructions blocking proper airflow.
- Fume hood malfunction: The fume hood may not be functioning correctly, leading to inadequate ventilation.
- Spillage: A spill may have occurred outside of the immediate work area.

- Solution:

- Ensure the fume hood sash is at the recommended height.
- Keep all chemicals and equipment at least 6 inches back from the sash opening.
- Check the fume hood's certification sticker to ensure it has been recently inspected and is functioning properly. If you suspect a malfunction, contact your institution's environmental health and safety (EHS) office.
- Carefully inspect your work area for any spills and clean them up immediately using appropriate procedures.

Quantitative Data Summary

As specific LD50/LC50 values for **3,5-Bis(trifluoromethyl)pyridine** are not readily available, the table below summarizes its GHS hazard classifications. For comparative purposes, data for a related compound is also provided.

Compound	Hazard Classification	GHS Category
3,5-Bis(trifluoromethyl)pyridine	Acute Toxicity, Oral	Category 3
Skin Corrosion/Irritation	Category 2	
Serious Eye Damage/Eye Irritation	Category 1 / 2A	
Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)	Category 3	
Flammable Solid	Category 2	
2,3-Dichloro-5-(trifluoromethyl)pyridine	Acute Toxicity, Oral (Rat)	> 500 - < 1 000 mg/kg bw
Acute Toxicity, Dermal (Rabbit)	> 2 000 mg/kg bw	

Data for 2,3-Dichloro-5-(trifluoromethyl)pyridine is provided for illustrative purposes and should not be directly extrapolated to **3,5-Bis(trifluoromethyl)pyridine**.[\[2\]](#)

Experimental Protocols

The following are generalized protocols for assessing the acute toxicity of a chemical like **3,5-Bis(trifluoromethyl)pyridine**, based on OECD guidelines. These should be adapted to specific institutional and regulatory requirements.

Protocol 1: Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD Guideline 423)

Objective: To determine the acute oral toxicity of a substance and classify it according to the GHS.[\[4\]](#)[\[5\]](#)

Animal Model: Typically, young adult female rats are used.[\[4\]](#)

Methodology:

- Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days.
- Fasting: Animals are fasted (food, but not water) overnight before administration of the test substance.[\[5\]](#)
- Dose Administration: The substance is administered orally via gavage in a stepwise procedure. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.[\[4\]](#) The choice of starting dose is based on any existing information about the substance's toxicity.
- Stepwise Procedure:
 - A group of 3 animals is dosed at the selected starting dose.
 - The outcome (mortality or survival) determines the next step:
 - If mortality occurs, the next dose step is lower.
 - If no mortality occurs, the next dose step is higher.
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[\[6\]](#)
- Pathology: At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

Protocol 2: Acute Dermal Toxicity (Based on OECD Guideline 402)

Objective: To determine the acute dermal toxicity of a substance.[\[7\]](#)[\[8\]](#)

Animal Model: Typically, young adult rats or rabbits are used.[\[9\]](#)

Methodology:

- Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days.

- Preparation of the Skin: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the animals.[10]
- Dose Administration: The test substance is applied uniformly over a shaved area of skin (approximately 10% of the total body surface area).[8]
- Exposure: The application site is covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[8]
- Observations: Animals are observed for signs of toxicity and mortality for at least 14 days. Body weights are recorded weekly.[8]
- Pathology: All animals are subjected to a gross necropsy at the end of the study.[8]

Protocol 3: Acute Inhalation Toxicity (Based on OECD Guideline 403)

Objective: To determine the acute inhalation toxicity of a substance.[11][12]

Animal Model: The preferred species is the rat.[13]

Methodology:

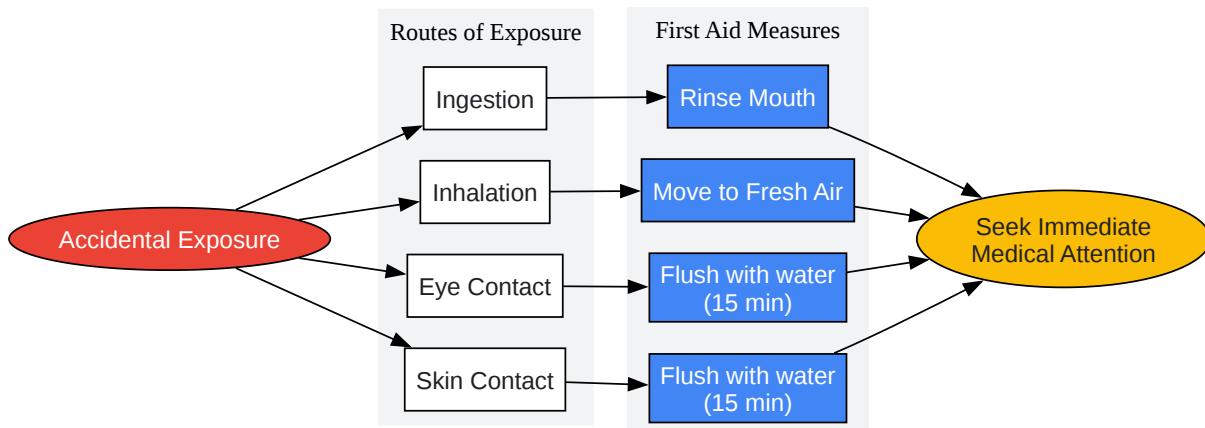
- Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days.
- Exposure: Animals are exposed to the test substance, typically as a vapor, aerosol, or gas, in an inhalation chamber for a predetermined duration (usually 4 hours).[13]
- Concentrations: A limit test at a high concentration or a series of decreasing concentrations are used in a stepwise manner.
- Observations: Animals are observed for toxic effects and mortality during and after exposure for at least 14 days.[11]
- Pathology: A gross necropsy is performed on all animals at the end of the observation period.

Visualizations



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Caption: Recommended safe handling workflow and required personal protective equipment.



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Caption: Emergency first aid procedures following accidental exposure.

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